

Personal protective equipment for handling Aureobasidin I

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Compound of Interest

Compound Name: Aureobasidin I

Cat. No.: B15181467

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Essential Safety and Handling of Aureobasidin A

Aureobasidin A is a cyclic depsipeptide antibiotic derived from the fungus *Aureobasidium pullulans*.^{[1][2]} It is a potent inhibitor of inositol phosphorylceramide (IPC) synthase, an essential enzyme in fungi, making it a powerful antifungal agent, particularly against yeast species like *Saccharomyces cerevisiae* and *Candida albicans*.^{[1][3][4]} While some safety data sheets (SDS) indicate that Aureobasidin A is not classified as a hazardous substance under the Globally Harmonized System (GHS) and has minimal hazard ratings (NFPA and HMIS health, flammability, and reactivity ratings of 0), other sources advise that it should be considered hazardous until more comprehensive toxicological data is available.^{[3][5]} Therefore, a cautious approach to handling is recommended, incorporating standard laboratory safety protocols to minimize exposure.

This guide provides essential information for researchers, scientists, and drug development professionals on the appropriate personal protective equipment (PPE), handling procedures, and disposal of Aureobasidin A.

Recommended Personal Protective Equipment (PPE)

Given the potent biological activity of Aureobasidin A and the lack of extensive toxicity data in humans, the following PPE is recommended to prevent inhalation, ingestion, and direct contact:

- **Body Protection:** A clean, buttoned laboratory coat is mandatory.[\[6\]](#) For procedures with a higher risk of splashes, such as preparing stock solutions, a chemical-resistant apron over the lab coat is advised.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) should be worn at all times when handling Aureobasidin A, whether in solid or solution form. Gloves should be inspected for any tears or punctures before use and changed immediately if contaminated.[\[6\]](#)
- **Eye and Face Protection:** Safety glasses with side shields are required for all handling procedures.[\[7\]](#) When working with the powdered form or when there is a risk of splashing, tightly fitting chemical splash goggles or a full-face shield should be used to provide more comprehensive protection.[\[7\]](#)[\[8\]](#)
- **Respiratory Protection:** While routine handling of small quantities in solution may not require respiratory protection, a NIOSH-approved N95 disposable respirator or a higher level of protection should be used when weighing or handling the powdered form to prevent inhalation of airborne particles.[\[7\]](#) All respiratory protection should be used in accordance with a comprehensive respiratory protection program.

Quantitative Data Summary

The following tables summarize the key quantitative properties of Aureobasidin A.

Table 1: Physical and Chemical Properties

Property	Value	References
Molecular Formula	$C_{60}H_{92}N_8O_{11}$	[3]
Molecular Weight	~1,101.4 g/mol	[3] [9]
Appearance	Solid	[3]
Purity	≥95%	[1] [2] [3]
Melting Point	155-157°C	[9]
Solubility	Soluble in methanol and ethanol; Insoluble in water	[1] [3] [9]

Table 2: Storage and Stability

Form	Storage Temperature	Stability	References
Solid (lyophilized)	-20°C	≥ 4 years	[3]
Solid (lyophilized)	Room Temperature (dry)	1 year from receipt	[1][2][9]
Solution in Alcohol	4°C	Stable for shorter periods; long-term data not specified	[1][9]
Solution (stock)	-20°C or -80°C	1 to 6 months	

Table 3: Biological Activity

Target/Organism	Metric	Value	References
<i>S. cerevisiae</i> & other fungi	Toxicity	0.1–0.5 µg/mL	[1][2]
<i>S. cerevisiae</i> IPC Synthase	K _i	0.23 µM	[3]
<i>C. albicans</i> IPC Synthase	K _i	0.18 µM	[3]
P-glycoprotein (MDR1)	IC ₅₀	2.27 µM	[3]
<i>Staphylococcus aureus</i>	MIC	0.5 mg/mL	
<i>Escherichia coli</i>	MIC	1.0 mg/mL	

Operational Plans

Experimental Protocol: Preparation of a Stock Solution

This protocol details the steps for safely preparing a stock solution of Aureobasidin A.

Materials:

- Aureobasidin A (solid)
- Absolute ethanol or methanol
- Appropriate PPE (lab coat, gloves, chemical splash goggles)
- Calibrated analytical balance
- Chemical fume hood
- Sterile conical tubes or vials
- Pipettes and sterile, filtered pipette tips

Procedure:

- Preparation: Don all required PPE. Perform all manipulations of the solid compound, including weighing, within a chemical fume hood to minimize inhalation risk.
- Weighing: Carefully weigh the desired amount of solid Aureobasidin A using an analytical balance.
- Dissolving: Transfer the weighed solid to a sterile conical tube or vial. Using a calibrated pipette, add the appropriate volume of absolute ethanol or methanol to achieve the desired concentration (e.g., 0.5–5.0 mg/mL).[\[1\]](#)[\[9\]](#)
- Mixing: Cap the container securely and vortex or gently agitate until the solid is completely dissolved.
- Storage: Label the container clearly with the compound name, concentration, solvent, date of preparation, and your initials. Store the stock solution at 4°C for short-term use or at -20°C for longer-term storage.[\[1\]](#)

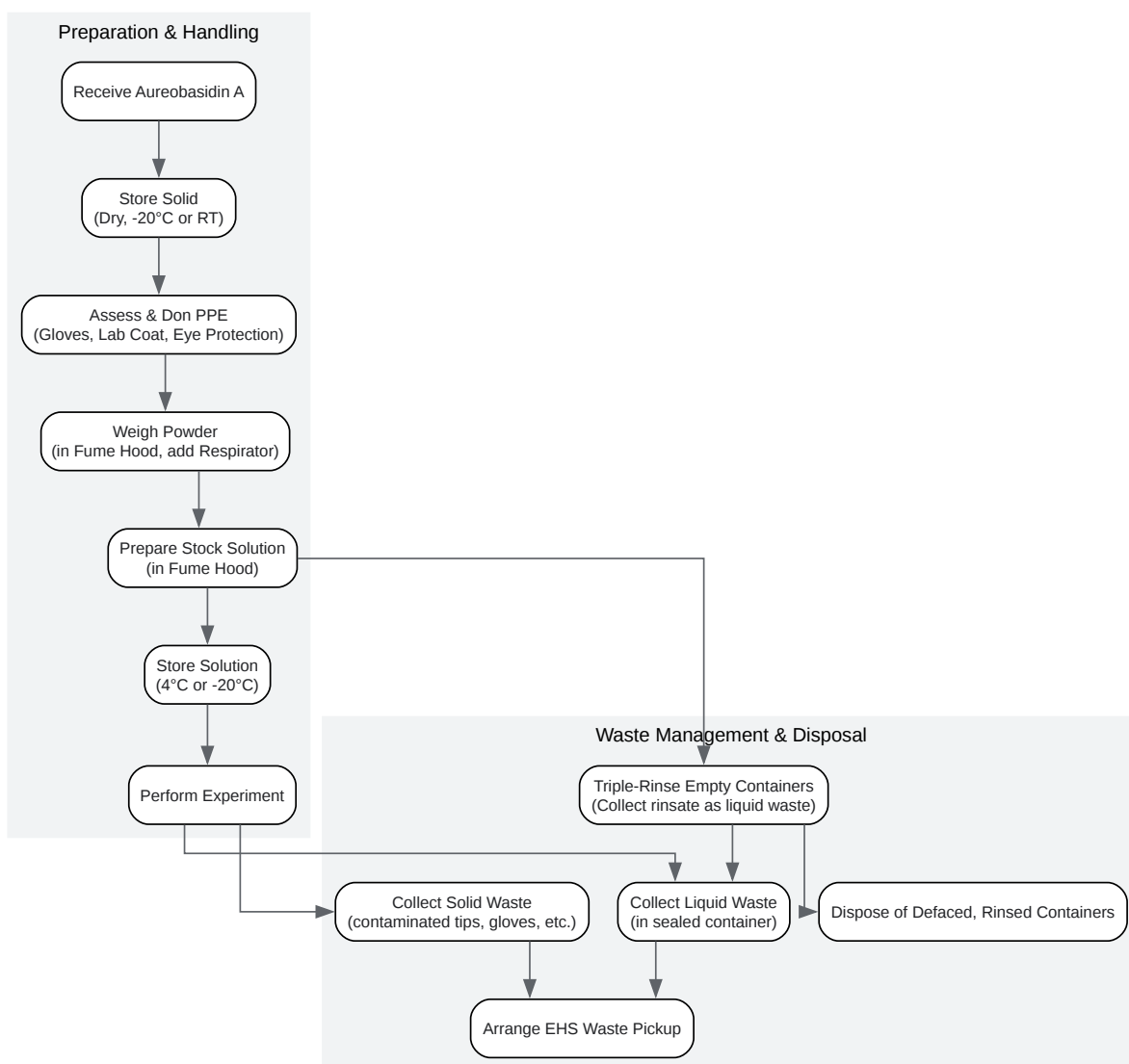
Disposal Plan

Dispose of Aureobasidin A and any contaminated materials as hazardous chemical waste in accordance with institutional and local regulations.

- **Solid Waste:** Collect unused solid Aureobasidin A, contaminated gloves, pipette tips, and other disposable labware in a designated, clearly labeled hazardous waste container.
- **Liquid Waste:** Collect unused or waste solutions of Aureobasidin A in a sealed, properly labeled, and chemical-resistant hazardous waste container. Do not pour Aureobasidin A solutions down the drain.
- **Container Disposal:** Empty containers that held Aureobasidin A should be triple-rinsed with an appropriate solvent (e.g., ethanol or methanol). The rinsate must be collected and disposed of as hazardous liquid waste.^[1] After rinsing, the container labels should be defaced before disposal in the appropriate recycling or general waste stream, as per institutional guidelines.
- **Waste Pickup:** Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and proper disposal of the hazardous waste containers.

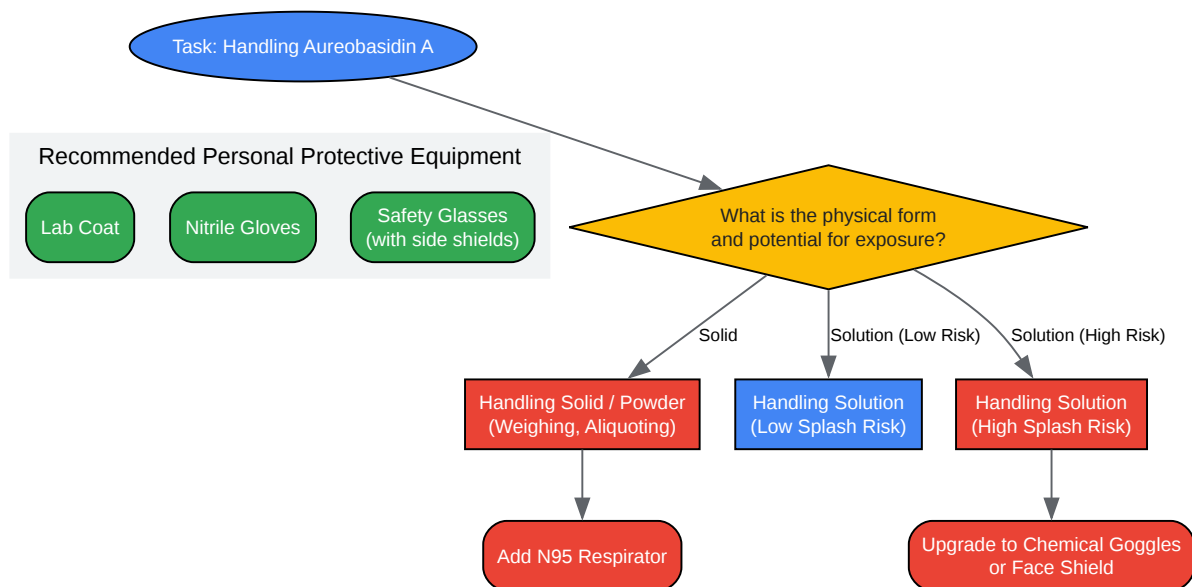
Visualizations

The following diagrams illustrate key procedural and logical workflows for the safe handling of Aureobasidin A.



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Caption: Workflow for the safe handling of Aureobasidin A from receipt to disposal.



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Caption: Decision logic for selecting appropriate PPE for handling Aureobasidin A.

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